

In-Depth Technical Guide: Solubility Characteristics of Acid Red 13

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Compound of Interest

Compound Name: Acid Red 13

Cat. No.: B1582160

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Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **Acid Red 13** (C.I. 16045), a monoazo dye. The document details its solubility in various solvents, the structural basis for its solubility profile, and the influence of environmental factors such as pH. A generalized experimental protocol for determining the solubility of azo dyes using UV-Vis spectrophotometry is provided, alongside graphical representations of the experimental workflow and the relationship between solvent polarity and dye solubility. This guide is intended to be a valuable resource for researchers and professionals working with **Acid Red 13** in diverse applications, including textiles, pharmaceuticals, and biological staining.

Introduction to Acid Red 13

Acid Red 13, also known as Fast Red E, is a synthetic anionic dye belonging to the azo class of compounds. Its chemical structure features two naphthalene rings linked by an azo bridge ($-N=N-$), and it is typically supplied as a disodium salt. The presence of two sulfonate groups ($-SO_3^-$) in its molecular structure is a key determinant of its physicochemical properties, particularly its solubility.

Solubility Profile of Acid Red 13

The solubility of **Acid Red 13** is highly dependent on the nature of the solvent, primarily its polarity and hydrogen bonding capacity. While precise quantitative solubility data is not widely available in published literature, a comprehensive qualitative understanding has been established through various studies.

Data Presentation: Qualitative Solubility of Acid Red 13

The following table summarizes the known solubility characteristics of **Acid Red 13** in common solvents.

Solvent	Solvent Type	Solubility Level	Observations
Water	Polar Protic	Excellent	Forms a cherry-red solution. The high solubility is attributed to the two hydrophilic sulfonate groups that readily form hydrogen bonds with water molecules.
Ethanol	Polar Protic	Slightly Soluble	Produces a pale red to light purple solution. The solubility is limited compared to water, suggesting a lower degree of solvation of the ionic sulfonate groups.
Acetone	Polar Aprotic	Almost Insoluble	The dye is practically insoluble in acetone. This is consistent with the inability of aprotic solvents to effectively solvate the charged sulfonate groups.
Concentrated Sulfuric Acid	Strong Acid	Soluble	Dissolves to form a purple solution.
Concentrated Nitric Acid	Strong Acid	Soluble	Results in a yellow-light red solution.
Aqueous Hydrochloric Acid	Acidic Solution	Soluble	The aqueous solution turns yellow-orange.
Aqueous Sodium Hydroxide	Basic Solution	Soluble	The aqueous solution turns orange-light brown.

Influence of pH on Solubility and Color

The solubility and color of **Acid Red 13** in aqueous solutions are significantly influenced by pH. In acidic solutions, protonation of the azo group can occur, leading to a color change to yellow-orange. In strongly acidic media like concentrated sulfuric acid, the dye dissolves to form a purple solution. Conversely, in basic solutions, the hydroxyl group can deprotonate, which may affect the electronic structure of the chromophore and result in a color shift to orange-light brown. These pH-dependent changes are crucial for applications where color consistency is important.

Experimental Protocol: Determination of Dye Solubility via UV-Vis Spectrophotometry

While a specific standardized protocol for **Acid Red 13** is not readily available, the following is a robust, generalized methodology for determining the solubility of azo dyes using UV-Vis spectrophotometry. This method is based on the Beer-Lambert law, which correlates absorbance with concentration.

Materials and Equipment

- **Acid Red 13**
- Solvent of interest (e.g., water, ethanol)
- Analytical balance
- Volumetric flasks and pipettes
- Magnetic stirrer and stir bars
- Temperature-controlled shaker or water bath
- UV-Vis spectrophotometer
- Cuvettes
- Syringe filters (0.45 μm)

Methodology

- Preparation of a Calibration Curve:
 - Prepare a stock solution of **Acid Red 13** of a known concentration in the chosen solvent.
 - Perform a series of dilutions to create several standard solutions of decreasing, known concentrations.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **Acid Red 13** in that solvent.
 - Plot a graph of absorbance versus concentration to generate a calibration curve. The relationship should be linear within a certain concentration range.
- Preparation of a Saturated Solution:
 - Add an excess amount of **Acid Red 13** to a known volume of the solvent in a sealed container.
 - Agitate the mixture at a constant temperature for an extended period (e.g., 24-48 hours) to ensure that equilibrium is reached and the solution is saturated.
- Sample Analysis:
 - After the equilibration period, cease agitation and allow any undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear liquid above the solid).
 - Filter the supernatant through a 0.45 μm syringe filter to remove any suspended particles.
 - Dilute the filtered, saturated solution with a known volume of the solvent to bring its absorbance into the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at the λ_{max} .
- Calculation of Solubility:

- Use the equation of the line from the calibration curve to determine the concentration of the diluted solution from its absorbance.
- Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted solution by the dilution factor. This value represents the solubility of **Acid Red 13** in the solvent at the specified temperature.

Visualizations

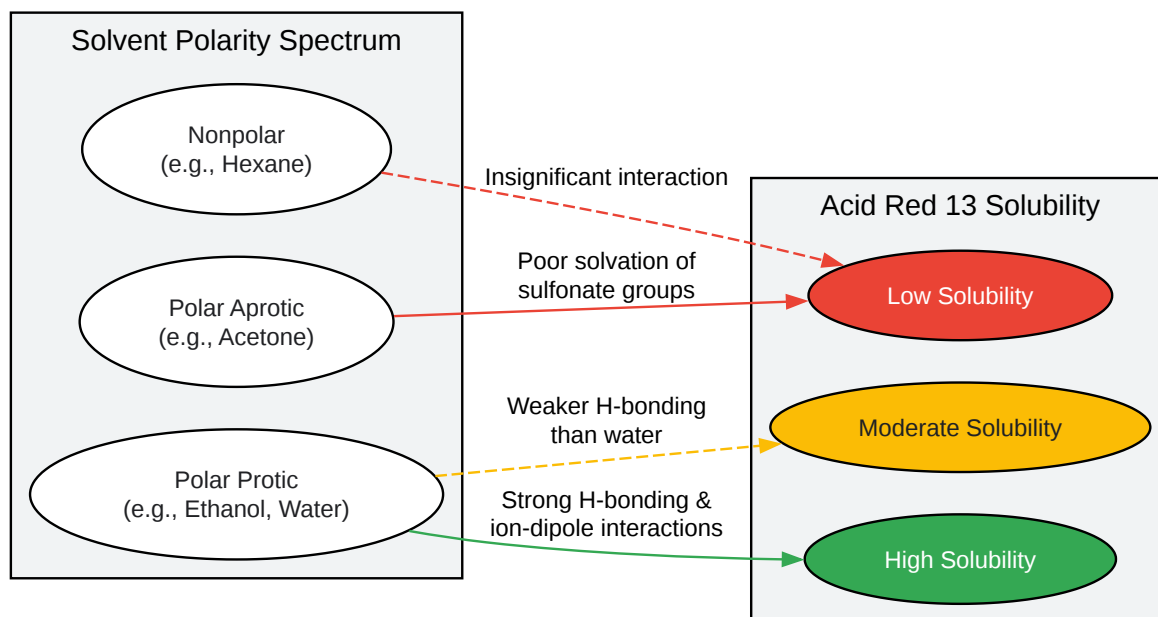
Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of **Acid Red 13**.

Caption: Experimental workflow for solubility determination.

Solvent Polarity and Solubility Relationship

This diagram illustrates the conceptual relationship between solvent polarity and the solubility of an acidic dye like **Acid Red 13**.



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Caption: Solvent polarity vs. **Acid Red 13** solubility.

Conclusion

Acid Red 13 exhibits a solubility profile characteristic of anionic azo dyes, with excellent solubility in water and limited solubility in less polar organic solvents. This behavior is primarily dictated by the presence of its two sulfonate groups. While quantitative solubility data remains elusive in readily available literature, the provided qualitative data and generalized experimental protocol offer a solid foundation for researchers. The visualizations included serve to clarify both the experimental process and the underlying chemical principles governing the solubility of this compound. Further research to quantify the solubility of **Acid Red 13** in a range of solvents at various temperatures would be a valuable addition to the scientific literature.

- To cite this document: BenchChem. [In-Depth Technical Guide: Solubility Characteristics of Acid Red 13]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1582160#solubility-characteristics-of-acid-red-13-in-different-solvents\]](https://www.benchchem.com/product/b1582160#solubility-characteristics-of-acid-red-13-in-different-solvents)

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